

WAY-166818 (CAS Number: 142629-43-4): A Technical Guide for Researchers

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Compound of Interest

Compound Name: WAY-166818

Cat. No.: B8640960

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An In-depth Review of the Selective Estrogen Receptor- β Agonist for Scientific and Drug Development Professionals

Introduction

WAY-166818 is a synthetic, nonsteroidal small molecule that has garnered significant interest within the scientific community for its potent and selective agonist activity at the Estrogen Receptor- β (ER β).^{[1][2]} With the CAS number 142629-43-4 and the IUPAC name 2-(4-Hydroxyphenyl)-1,3-benzoxazol-5-ol, this compound serves as a critical tool for investigating the distinct physiological roles of ER β and for exploring its therapeutic potential in various disease models. This technical guide provides a comprehensive overview of **WAY-166818**, including its chemical properties, mechanism of action, quantitative data, experimental protocols, and associated signaling pathways.

Chemical and Physical Properties

WAY-166818 is an aryl diphenolic azole with a molecular formula of $C_{13}H_9NO_3$ and a molar mass of 227.219 g·mol⁻¹. Its structure features a hydroxyphenyl group attached to a benzoxazole core, which is crucial for its selective binding to ER β .

Property	Value
CAS Number	142629-43-4
IUPAC Name	2-(4-Hydroxyphenyl)-1,3-benzoxazol-5-ol
Molecular Formula	C ₁₃ H ₉ NO ₃
Molar Mass	227.219 g·mol ⁻¹

Mechanism of Action

WAY-166818 functions as a highly selective full agonist of ER β . Estrogen receptors, ER α and ER β , are ligand-activated transcription factors that mediate the physiological effects of estrogens. Upon ligand binding, the receptor undergoes a conformational change, dimerizes, and translocates to the nucleus where it binds to estrogen response elements (EREs) in the promoter regions of target genes, thereby modulating their transcription. The selectivity of **WAY-166818** for ER β over ER α allows for the specific interrogation of ER β -mediated signaling pathways, distinguishing its effects from those mediated by ER α .

Quantitative Data: Binding Affinity and Selectivity

The selectivity of **WAY-166818** is a key attribute that makes it a valuable research tool. The following table summarizes its binding affinities (IC₅₀ values) and selectivity for human, rat, and mouse estrogen receptors.

Receptor	IC ₅₀ (nM)	Selectivity (fold)
Human ER β	29	25-fold vs. human ER α
Human ER α	1227	
Rat ER β	-	57-fold vs. rat ER α
Mouse ER β	-	164-fold vs. mouse ER α

Data sourced from Malamas et al., 2004 as cited in Wikipedia.[\[1\]](#)

Experimental Protocols

Detailed experimental protocols are essential for the replication and extension of research findings. The following sections outline the methodologies for key experiments involving **WAY-166818**, based on established procedures in the field.

ER β Binding Assay (Competitive Radioligand Binding Assay)

This protocol is a standard method to determine the binding affinity of a compound to the estrogen receptor.

Materials:

- **WAY-166818**
- Recombinant human ER β protein
- [3 H]-Estradiol (radioligand)
- Assay buffer (e.g., TEG buffer: 10 mM Tris-HCl, 1.5 mM EDTA, 10% glycerol, pH 7.4)
- Hydroxyapatite slurry
- Scintillation fluid and vials
- Scintillation counter

Procedure:

- Prepare a series of dilutions of **WAY-166818** in the assay buffer.
- In a reaction tube, combine the recombinant human ER β protein, a fixed concentration of [3 H]-Estradiol, and a specific concentration of **WAY-166818** (or vehicle control).
- Incubate the mixture at a specified temperature (e.g., 4°C) for a sufficient time to reach equilibrium (e.g., 18 hours).
- Add cold hydroxyapatite slurry to each tube to separate bound from unbound radioligand.

- Incubate on ice for 15 minutes with intermittent vortexing.
- Centrifuge the tubes and discard the supernatant.
- Wash the hydroxyapatite pellet with assay buffer to remove any remaining unbound radioligand.
- Resuspend the pellet in scintillation fluid.
- Quantify the amount of bound [^3H]-Estradiol using a scintillation counter.
- The IC₅₀ value is determined by plotting the percentage of inhibition of [^3H]-Estradiol binding against the logarithm of the **WAY-166818** concentration and fitting the data to a sigmoidal dose-response curve.

In Vivo Studies: Induction of Galanin Expression in Rat Brain

This protocol, based on the work of Merchenthaler et al. (2005), investigates the in vivo effects of **WAY-166818** on gene expression in the rat brain.

Animal Model:

- Ovariectomized adult female Sprague-Dawley rats. Ovariectomy is performed to eliminate endogenous estrogens.

Dosing and Administration:

- **WAY-166818** is dissolved in a suitable vehicle (e.g., sesame oil).
- Administer **WAY-166818** via subcutaneous injection at a specified dose.
- A control group receives vehicle only.

Tissue Processing and Analysis:

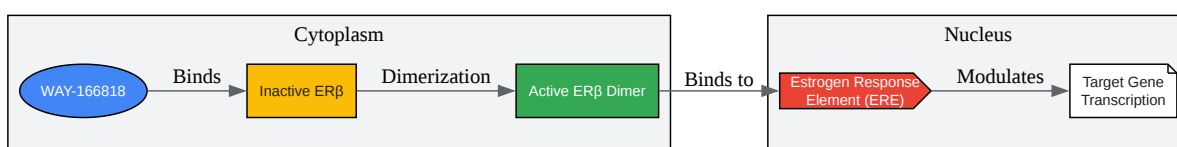
- At a predetermined time point after administration, euthanize the animals and perfuse them with a fixative (e.g., 4% paraformaldehyde).

- Dissect the brain and post-fix in the same fixative.
- Cryoprotect the brain tissue in a sucrose solution.
- Section the brain using a cryostat.
- Perform in situ hybridization for galanin mRNA and immunohistochemistry for Gonadotropin-Releasing Hormone (GnRH) on the brain sections.
- Analyze the co-localization of galanin mRNA within GnRH-immunoreactive neurons using microscopy.
- Quantify the changes in galanin expression in the **WAY-166818** treated group compared to the control group.

Signaling Pathways and Visualizations

WAY-166818, as an ER β agonist, is expected to modulate a variety of downstream signaling pathways. The classical pathway involves the regulation of gene expression through EREs. However, ER β can also participate in non-genomic signaling cascades.

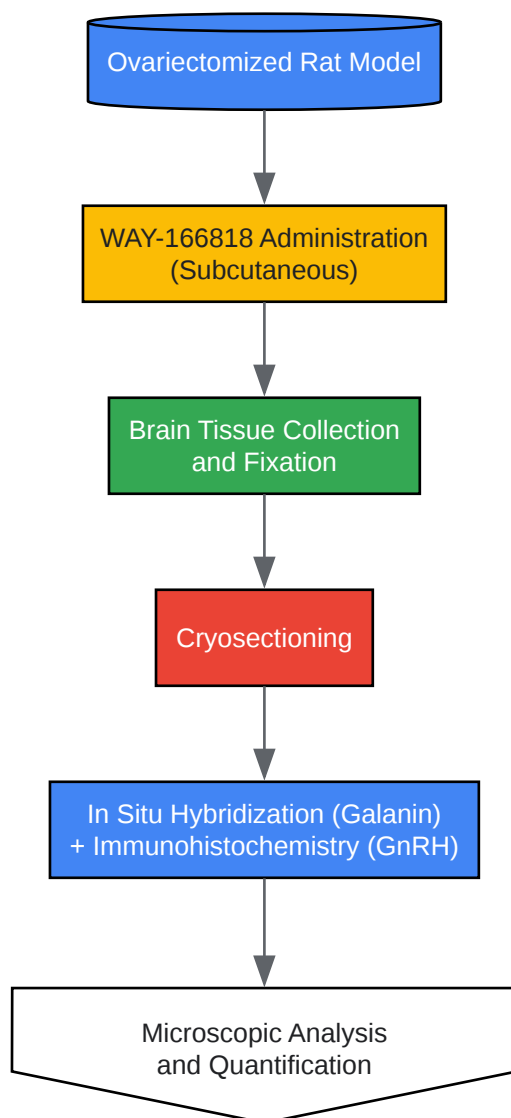
Classical (Genomic) ER β Signaling Pathway



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Caption: Classical genomic signaling pathway of **WAY-166818**.

Experimental Workflow: In Vivo Analysis of Gene Expression



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Caption: Workflow for in vivo analysis of gene expression.

Conclusion

WAY-166818 is a powerful and selective pharmacological tool for elucidating the specific functions of ER β . Its high selectivity allows for the differentiation of ER β -mediated effects from those of ER α , providing valuable insights into the complex biology of estrogen signaling. The data and protocols presented in this guide are intended to support researchers and drug development professionals in their efforts to further understand the therapeutic potential of targeting ER β in a range of physiological and pathological conditions. Further research into the

detailed downstream signaling pathways and the pharmacokinetic and pharmacodynamic profiles of **WAY-166818** will continue to enhance its utility in the field.

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References

- 1. WAY-166818 - Wikipedia [en.wikipedia.org]
- 2. medchemexpress.com [medchemexpress.com]
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